

# Application Notes: Investigating the Influence of 2-Oxoglutaric Acid on Gene Expression

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Oxoglutaric Acid

CAS No.: 34410-46-3

Cat. No.: B7765302

[Get Quote](#)

## Introduction

**2-Oxoglutaric Acid** (2-OG), also known as alpha-ketoglutarate ( $\alpha$ -KG), is a crucial intermediate metabolite in the tricarboxylic acid (TCA) cycle.<sup>[1][2][3]</sup> Beyond its central role in cellular energy metabolism, 2-OG functions as a master regulator of gene expression by acting as a key cofactor for a large family of Fe(II)/2-OG-dependent dioxygenases.<sup>[4][5]</sup> These enzymes play critical roles in various cellular processes, including epigenetic modifications, hypoxia sensing, and collagen biosynthesis. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on designing and executing experiments to study the effects of 2-OG on gene expression.

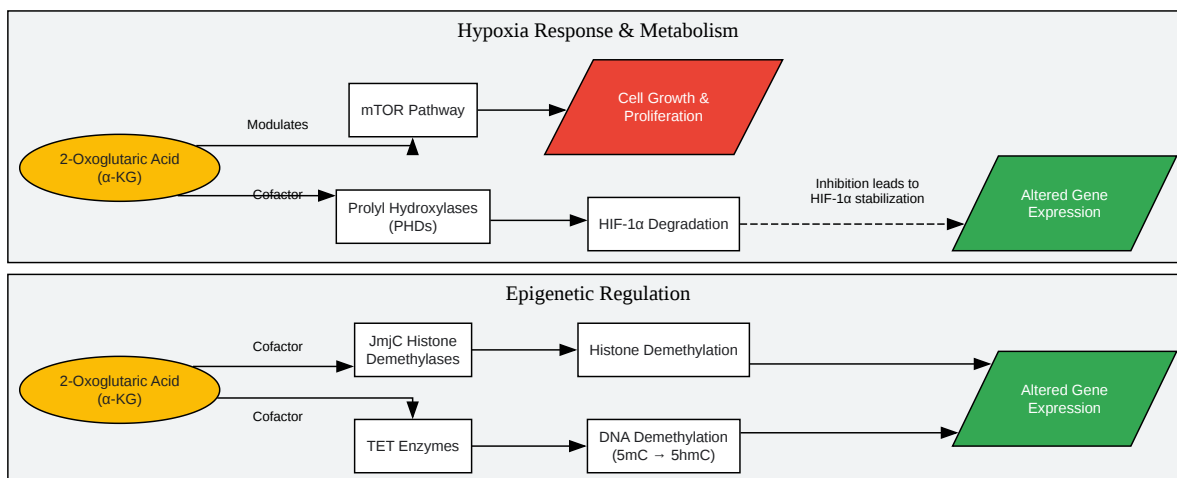
The primary mechanism by which 2-OG influences gene expression is through its role as a substrate for enzymes that modify chromatin, such as the Ten-Eleven Translocation (TET) family of DNA hydroxylases and the Jumonji C (JmjC) domain-containing histone demethylases. TET enzymes catalyze the oxidation of 5-methylcytosine (5mC), initiating a DNA demethylation pathway, while JmjC enzymes demethylate histones. Both processes are fundamental in altering chromatin structure and regulating transcriptional activity.

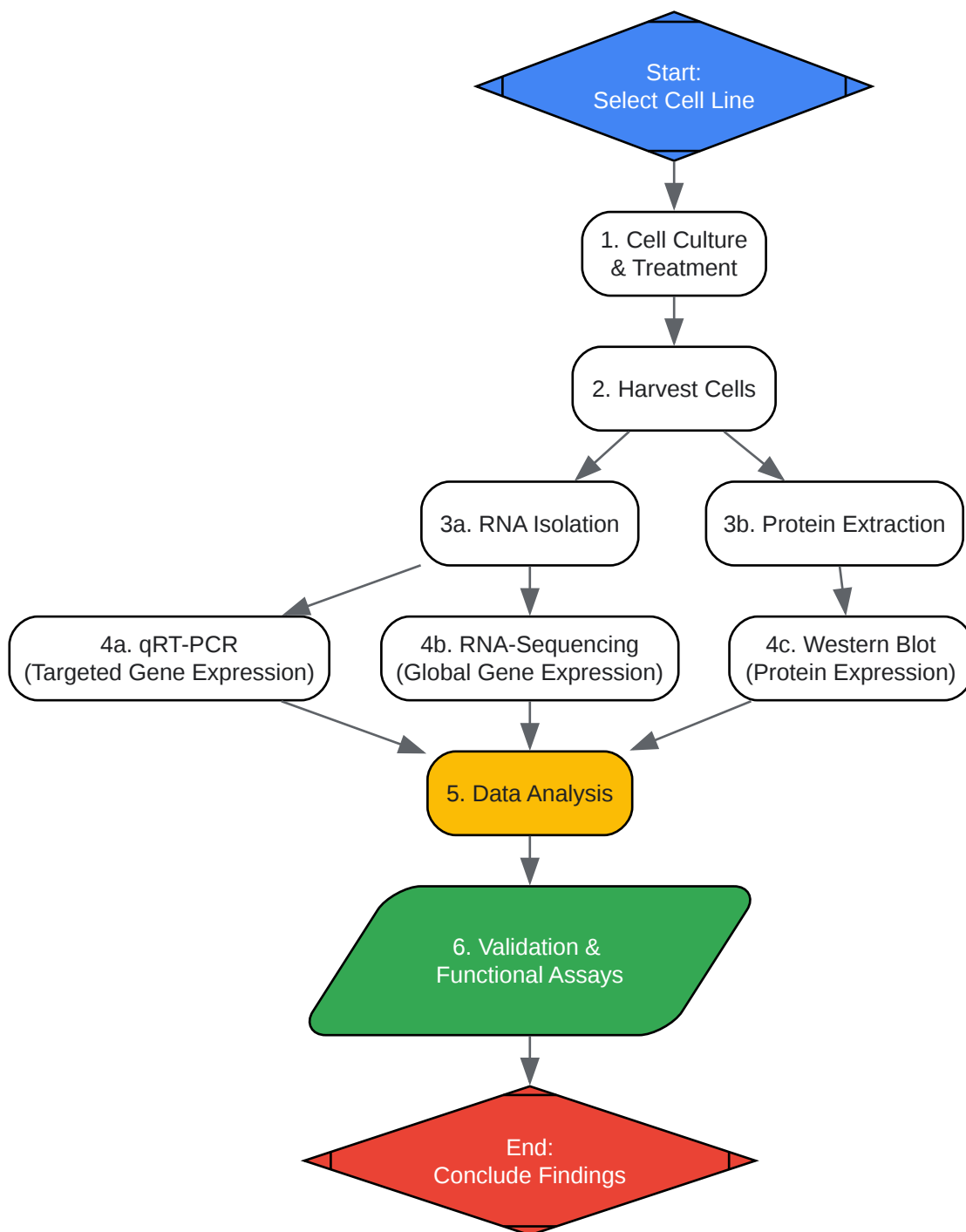
Consequently, fluctuations in intracellular 2-OG levels can directly impact the epigenetic landscape and lead to widespread changes in gene expression.

## Key Signaling Pathways Involving 2-Oxoglutaric Acid

2-OG is a central node in cellular signaling, influencing gene expression through several interconnected pathways.

- **Epigenetic Regulation via Dioxygenases:** 2-OG is an essential cofactor for TET enzymes and JmjC histone demethylases. TET enzymes convert 5-methylcytosine (5mC) to 5-hydroxymethylcytosine (5hmC), a key step in active DNA demethylation that is often associated with increased gene expression. JmjC-domain-containing enzymes remove methyl groups from histone proteins, which can either activate or repress gene transcription depending on the specific histone residue.
- **HIF-1 $\alpha$  Signaling:** Under normal oxygen levels (normoxia), prolyl hydroxylases (PHDs), which are also 2-OG-dependent dioxygenases, hydroxylate the alpha subunit of Hypoxia-Inducible Factor 1 (HIF-1 $\alpha$ ), targeting it for degradation. During hypoxia, the lack of oxygen limits PHD activity, stabilizing HIF-1 $\alpha$ , which then translocates to the nucleus and activates the transcription of genes involved in angiogenesis, glucose metabolism, and other adaptive responses.
- **mTOR Signaling:** The mTOR (mechanistic target of rapamycin) pathway is a central regulator of cell growth and metabolism. 2-OG has been shown to modulate mTOR signaling. Some studies suggest that 2-OG can inhibit the mTOR pathway, mimicking a state of dietary restriction and activating processes like autophagy. Conversely, other evidence indicates that glutamine-derived 2-OG can activate mTORC1, promoting protein synthesis.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. The Emergence of 2-Oxoglutarate as a Master Regulator Metabolite - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. 2-Oxoglutaric Acid | C5H6O5 | CID 51 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. journals.asm.org \[journals.asm.org\]](#)
- [4. The role of  \$\alpha\$ -ketoglutarate–dependent proteins in pluripotency acquisition and maintenance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. TET proteins and the control of cytosine demethylation in cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Application Notes: Investigating the Influence of 2-Oxoglutaric Acid on Gene Expression\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b7765302/docs#application-notes-investigating-the-influence-of-2-oxoglutaric-acid-on-gene-expression\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check